

Navigating the Safe Disposal of 1-Methoxy-2-propanol: A Procedural Guide

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Compound of Interest

Compound Name: 1-Methoxy-2-propanol

Cat. No.: B031579

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For researchers and professionals in drug development, the proper handling and disposal of chemical reagents like **1-Methoxy-2-propanol** (also known as propylene glycol methyl ether or PGME) is a critical component of laboratory safety and environmental responsibility. This guide provides a clear, step-by-step framework for the safe disposal of **1-Methoxy-2-propanol**, ensuring compliance with safety regulations and minimizing environmental impact.

Immediate Safety and Handling Protocols

Before initiating any disposal procedure, it is imperative to handle **1-Methoxy-2-propanol** with appropriate safety measures. This substance is a flammable liquid and vapor, and can cause drowsiness or dizziness.^{[1][2]} Always work in a well-ventilated area and wear personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.^{[3][4]} Keep the chemical away from heat, sparks, open flames, and hot surfaces.^{[1][4][5]} Ground and bond containers and receiving equipment to prevent static discharge.^{[2][4][5]}

Step-by-Step Disposal Procedure

The disposal of **1-Methoxy-2-propanol** must adhere to local, state, and federal regulations.^[5] Never dispose of this chemical down the drain or with municipal waste.^{[1][4]}

- Waste Collection:
 - Collect waste **1-Methoxy-2-propanol** in its original container or a clearly labeled, compatible waste container.^[3]

- Do not mix with other waste materials.[3]
- Keep the container tightly closed and store in a cool, dry, and well-ventilated area designated for flammable liquids.[4][7][8]
- Engage a Licensed Disposal Company:
 - The primary method for disposal is to offer surplus and non-recyclable solutions to a licensed disposal company.[7]
 - Alternatively, the waste may be burned in a chemical incinerator equipped with an afterburner and scrubber.[7]
 - Consult with your institution's Environmental Health and Safety (EHS) department or a licensed waste management authority to identify an approved waste disposal plant.[3][6]
- Handling Spills:
 - Minor Spills: In the event of a small spill, remove all ignition sources.[6] Absorb the spill with a non-flammable, inert material such as sand, earth, or vermiculite.[4][6][8][9] Collect the absorbed material using non-sparking tools and place it into a labeled container for disposal.[6][9][10]
 - Major Spills: For larger spills, evacuate the area and alert emergency responders.[6] Prevent the spill from entering drains or waterways.[3][4][6]

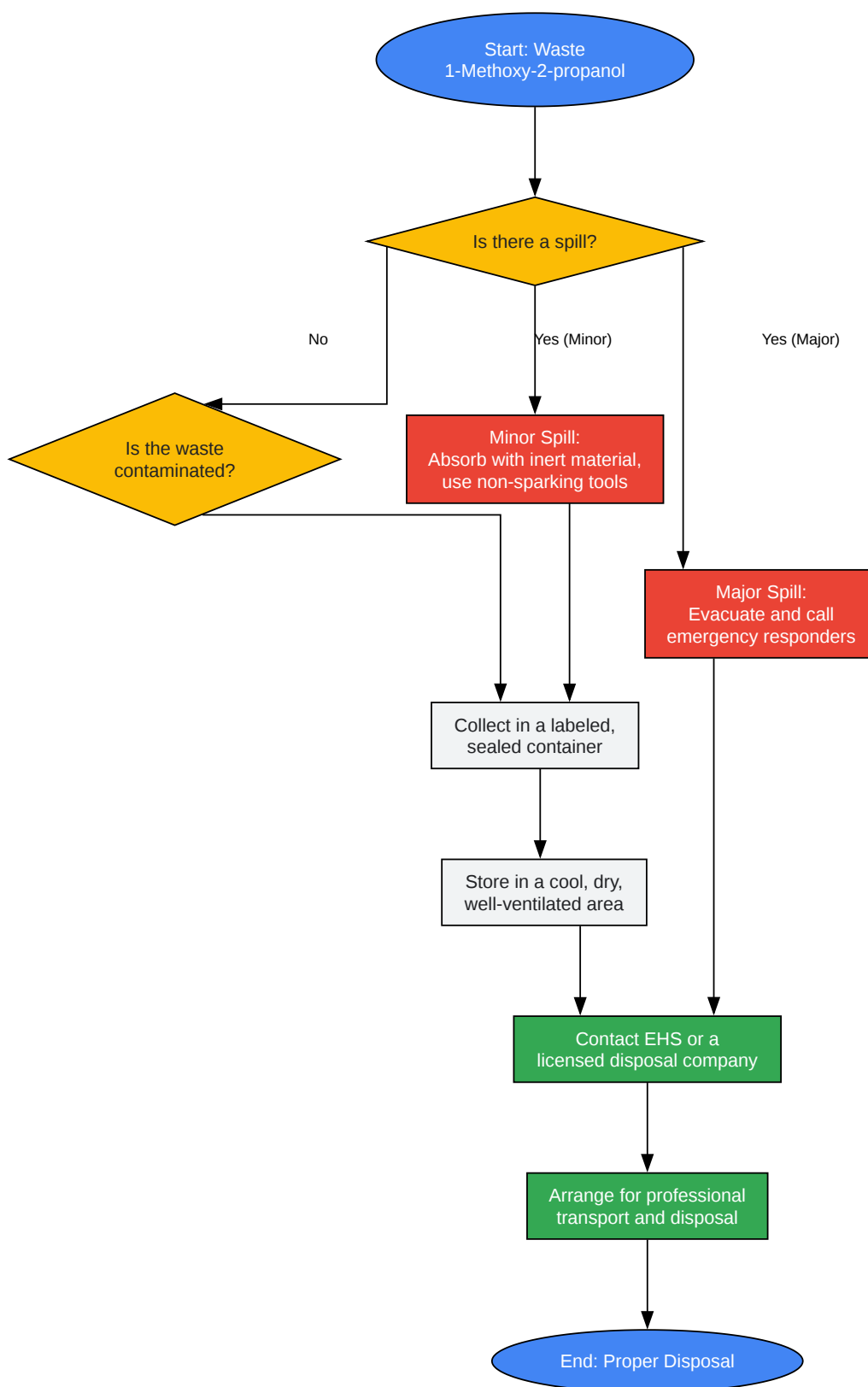
Quantitative Data Summary

The following table summarizes key quantitative data for **1-Methoxy-2-propanol**, providing essential information for safe handling and storage.

Property	Value	Source
Flash Point	32 °C (90 °F)	[9]
Explosive Limits	Lower: 1.6% (V) Upper: 13.1% (V)	[9]
Oral LD50 (Rat)	5660 mg/kg	[9]
Dermal LD50 (Rabbit)	13,000 mg/kg	[9]
Inhalation LC50 (Rat)	10,000 ppm/5-hour	[9]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **1-Methoxy-2-propanol**.



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